

PEG-5 cocamine herbicide efficacy enhancement

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Compound Focus: POE (5) coco amine

CAS No.: 61791-14-8

Cat. No.: S1817540

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PEG-5 Cocamine in Agrochemical Formulations

PEG-5 Cocamine is a non-ionic surfactant belonging to the class of ethoxylated fatty amines, derived from coconut oil [1] [2]. Its structure, featuring a lipophilic (oil-attracting) alkyl chain and a hydrophilic (water-attracting) polyoxyethylene chain, enables it to act as an effective emulsifier and dispersant [3].

While detailed studies on its specific enhancement of herbicide efficacy were not found in the search results, its general properties make it suitable for use in agrochemicals. The table below summarizes its key characteristics and agrochemical applications based on manufacturer datasheets [2].

Property/Application	Description
INCI Name	PEG-5 Cocamine [4] [2]
Chemical Class	Ethoxylated fatty amine (non-ionic surfactant) [2]
Appearance	Clear, amber-colored liquid [2]
Solubility	Soluble in water [2]
Key Agrochemical Functions	Emulsifier, dispersing agent [2]

Property/Application	Description
Suitable Formulation Types	Emulsions in Water (EW), Emulsifiable Concentrates (EC), Suspension Concentrates (SL), and others [2]

Experimental Protocol for Adjuvant Efficacy

Since specific protocols for PEG-5 Cocamine were not available, the following is a generalized experimental methodology for evaluating a surfactant's efficacy in enhancing herbicide performance. This protocol is adapted from standard practices in herbicide research [5] [6].

Hypothesis and Objective

- **Objective:** To quantitatively evaluate the effect of PEG-5 Cocamine as an adjuvant on the absorption, translocation, and overall efficacy of a selected herbicide against a target weed species.
- **Hypothesis:** The addition of PEG-5 Cocamine at concentrations between 0.1% and 1.0% (v/v) will significantly enhance herbicide absorption and translocation, leading to improved weed control compared to the herbicide applied alone.

Materials and Reagents

- **Herbicide:** Select a systemic herbicide (e.g., Glyphosate, 2,4-D).
- **Adjuvant:** PEG-5 Cocamine (e.g., commercial product ROKamin K5) [2].
- **Plants:** Pot-grown plants of a standard weed species (e.g., Common tansy (*Tanacetum vulgare*), common lambsquarters, or wild oat) [6] [7].
- **Equipment:** Precision sprayer, environmental growth chamber or greenhouse, scintillation counter (if using radiolabeled herbicide), analytical balance, glassware.

Formulation Preparation

- Prepare the herbicide solution at the recommended field rate using deionized water.
- Add PEG-5 Cocamine to the herbicide solution to achieve final concentrations of **0.1%, 0.5%, and 1.0% (v/v)**.
- Include control treatments: herbicide alone, adjuvant alone, and water only.

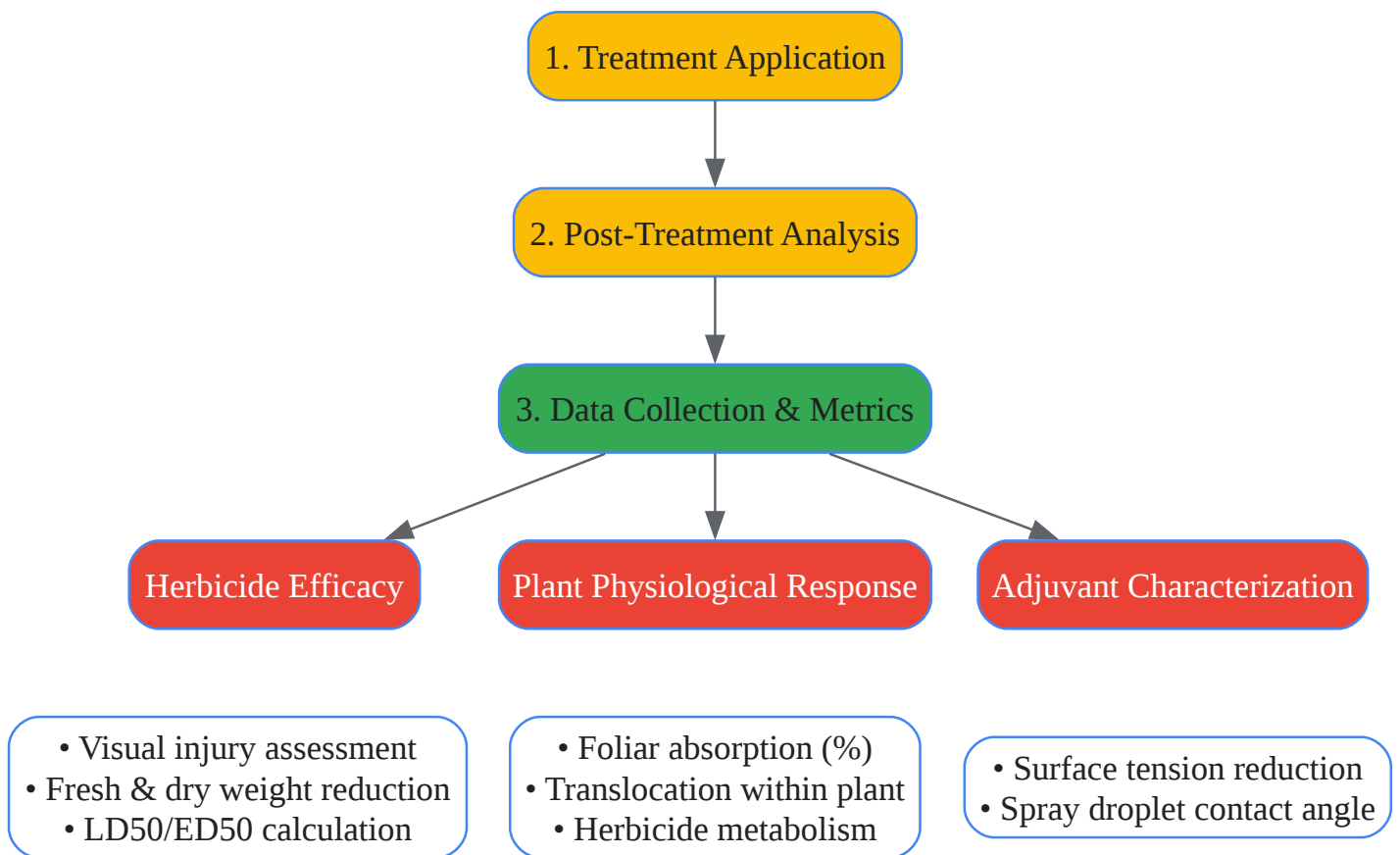
- Ensure all formulations are properly mixed and used immediately after preparation to ensure stability [2].

Application and Plant Treatment

- **Plant Culture:** Grow weeds to a standardized growth stage (e.g., 4-6 leaf stage) under controlled conditions.
- **Spray Application:** Apply treatments using a precision sprayer equipped with a flat-fan nozzle, calibrated to deliver a specific volume (e.g., 200 L/ha) at a constant pressure.
- **Experimental Design:** Arrange treatments in a **randomized complete block design** with a sufficient number of replicates (e.g., n=5) [7].

Data Collection and Analysis

The following workflow outlines the key stages of the experiment and the primary metrics to be measured at each stage.



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Statistical Analysis: Perform an Analysis of Variance (ANOVA) on all quantitative data. Use regression analysis to model dose-response relationships and compare treatment means using a test like Tukey's HSD.

Key Experimental Factors to Consider

- **Environmental Conditions:** Factors such as air temperature, relative humidity, and soil moisture at the time of application can significantly influence herbicide absorption and efficacy. These should be monitored and reported [5] [6].
- **Herbicide and Weed Selection:** The success of an adjuvant can be highly specific to the herbicide mode of action and the leaf surface characteristics of the target weed. Testing across multiple combinations is essential for meaningful conclusions [5].
- **Adjuvant-Mode of Action Interaction:** The primary way PEG-5 Cocamine is expected to enhance efficacy is by reducing surface tension and improving the spreading, retention, and absorption of the herbicide spray droplet on the leaf surface [2].

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